

Clinical Trial Evidence for Enalapril in Ventricular Remodeling

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Compound Focus: Enalapril

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Trial / Context	Comparison	Key Findings Related to Cardiac Structure/Function	Primary Endpoints
PARADIGM-HF (Indirect Evidence) [1]	Sacubitril/Valsartan vs. Enalapril	Established enalapril as the active comparator in a heart failure trial that demonstrated ARNIs are superior for improving outcomes. Enalapril is a benchmark for inhibiting maladaptive cardiac remodeling.	Sacubitril/valsartan superior for reducing CV death and HF hospitalization.
PARACHUTE-HF (Indirect Evidence) [2]	Sacubitril/Valsartan vs. Enalapril (in Chagas cardiomyopathy)	Confirmed enalapril's role as an active comparator in evaluating therapies for HFrEF. The trial rationale is built upon enalapril's known effects on the disease pathway.	Sacubitril/valsartan superior for composite outcome (driven by NT-proBNP reduction).
SOLVD Treatment Trial (Referenced) [3]	Enalapril vs. Placebo	Enalapril mitigates progression to symptomatic heart failure and reduces mortality in patients with asymptomatic left ventricular dysfunction (EF \leq 35%).	Reduced mortality and progression to symptomatic HF.

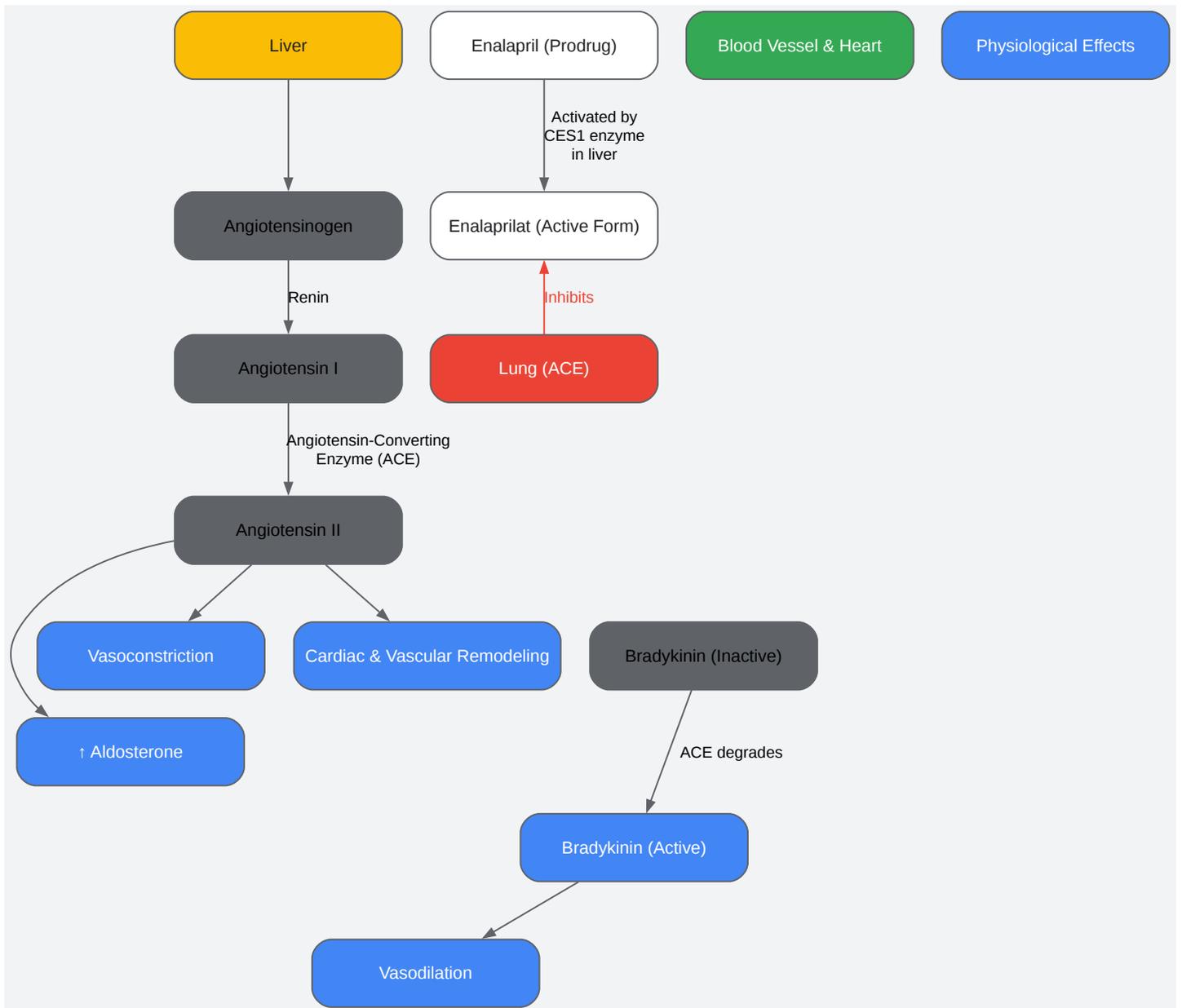
Detailed Experimental Protocols

The credibility of the data above is rooted in rigorous trial methodologies. Here are the detailed protocols from the key studies cited:

- **PARADIGM-HF Trial Protocol (Referenced) [1]:** This was a double-blind, randomized controlled trial that enrolled patients with HFrEF (LVEF $\leq 40\%$). It compared sacubitril/valsartan against **enalapril** (at a target dose of 10 mg twice daily). The use of **enalapril** as the active comparator was based on its prior established status as a life-saving therapy in heart failure, which inherently includes beneficial effects on left ventricular structure and function.
- **PARACHUTE-HF Trial Protocol [2]:** This was a more recent (2025) academic-led, open-label, randomized trial with blinded endpoint adjudication. It specifically enrolled patients with heart failure due to Chagas cardiomyopathy (LVEF $\leq 40\%$). Participants were randomized to receive either sacubitril/valsartan or **enalapril** (titrated to a target of 10 mg twice daily). The primary endpoint was a composite of cardiovascular death, first hospitalization for heart failure, and the relative change in the biomarker NT-proBNP from baseline to week 12.

Mechanism of Action in Left Ventricular Remodeling

Enalapril's ability to positively influence left ventricular mass is tied to its fundamental mechanism of action within the Renin-Angiotensin-Aldosterone System (RAAS). The following diagram illustrates this pathway and the drug's target.



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As the diagram shows:

- **Enalapril** is a **prodrug** metabolized in the liver to its active form, **enalaprilat** [3].
- **Enalaprilat** inhibits the **Angiotensin-Converting Enzyme (ACE)** in tissues like the lung [3].
- This inhibition has a dual effect:
 - **Reduces Angiotensin II production**, a potent molecule that causes vasoconstriction, aldosterone release, and directly promotes maladaptive cardiac hypertrophy and fibrosis [3].
 - **Increases Bradykinin levels**, which promotes vasodilation [3].
- The comprehensive effect is a reduction in the harmful signaling that drives increased left ventricular mass and impaired function, a process known as **reverse remodeling** [3].

Interpretation and Research Gap

The evidence positions **enalapril** as a foundational therapy:

- **Established Benchmark:** The consistent use of **enalapril** as the **active comparator in modern trials** like PARADIGM-HF and PARACHUTE-HF solidifies its role as a gold-standard RAAS inhibitor against which new therapies are measured [2] [1].
- **Guideline-Recommended Use:** Its indication for treating **asymptomatic left ventricular dysfunction** is directly based on clinical trial evidence showing it mitigates the progression to symptomatic heart failure, a process inherently linked to favorable effects on the left ventricle [3].

However, the available data has a gap: the search results do not contain classic clinical trials measuring left ventricular mass via methods like echocardiography or MRI in hypertensive patients.

To conclude, while direct trial data on left ventricular mass reduction was not fully available in this search, the collective evidence strongly supports **enalapril's** beneficial role in cardiac remodeling. For a comprehensive historical view, you may find it useful to search specifically for older landmark studies such as the **SOLVD Prevention Trial** and studies by **Konstam et al. (1992)** which directly addressed these effects.

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